

Butachlor: General Information and Safety Protocols

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Compound of Interest

Compound Name: 2,6-Diethylaniline

Cat. No.: B152787

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Chemical Identity: Butachlor is a selective, systemic pre-emergence herbicide belonging to the chloroacetamide chemical family.^{[1][2]} Its chemical name is N-(butoxymethyl)-2-chloro-N-(2,6-diethylphenyl)acetamide.^[1] It is primarily used to control annual grasses and some broad-leaved weeds, particularly in rice crops.^{[2][3][4]}

Mechanism of Action: Butachlor functions by inhibiting the synthesis of very long-chain fatty acids (VLCFAs) in germinating weeds.^[2] This disruption prevents the formation of cell membranes, which in turn halts the growth of the emerging shoots and roots of susceptible plants, leading to their death.^[2] It is primarily absorbed through the germinating shoots and secondarily by the roots.^[4]

Toxicological Data

The following table summarizes the acute toxicity data for butachlor. It is important to note that while it has low to moderate acute toxicity, chronic exposure may pose other health risks.^{[1][3][5]}

Toxicity Endpoint	Value	Species	Reference
Acute Oral LD50	2000 mg/kg	Rat	[1]
Acute Dermal LD50	>13,000 mg/kg	Rabbit	[1]
Acute Inhalation LC50	>3.34 mg/l (4 h)	Rat	[1]
Skin Irritation	Moderate Irritant	Rabbit	[1]
Eye Irritation	Practically non-irritating	Rabbit	[1]

Hazard Identification and Safety Precautions

Butachlor is classified as harmful if swallowed or in contact with skin and may cause an allergic skin reaction.[6] Inhalation may lead to irritation of the respiratory tract, and dermal contact can cause irritation and allergic dermatitis in susceptible individuals.[1]

Personal Protective Equipment (PPE): When handling butachlor, it is crucial to use appropriate personal protective equipment to minimize exposure. This includes:

- Gloves: Wear elbow-length PVC or other chemical-resistant gloves.[1]
- Protective Clothing: Cotton overalls buttoned to the neck and wrist, a washable hat, and chemical-resistant footwear should be worn.[1]
- Eye Protection: Safety goggles or a face shield should be used to prevent eye contact.[1][7]
- Respiratory Protection: In situations with potential for inhalation of mist or dust, a NIOSH/MSHA-approved respirator should be used.[1]

Handling and Storage:

- Ensure containers are kept closed until use.[1]
- Avoid contact with skin and eyes.[1]
- Store in the original container in a cool, well-ventilated area, away from direct sunlight.[1]

- Store away from children, animals, food, feed, seeds, and fertilizers.[1]
- Do not eat, drink, or smoke when handling the product.[6][7] Wash hands and face thoroughly with soap and water after use and before eating, drinking, or smoking.[1]

First Aid Measures

In case of accidental exposure, the following first aid measures should be taken:

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with running water for several minutes. If irritation persists, seek medical advice.[1][6]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with mild soap and running water.[1][6]
- Inhalation: Move the victim to fresh air and keep them at rest. Seek medical advice if effects persist.[1]

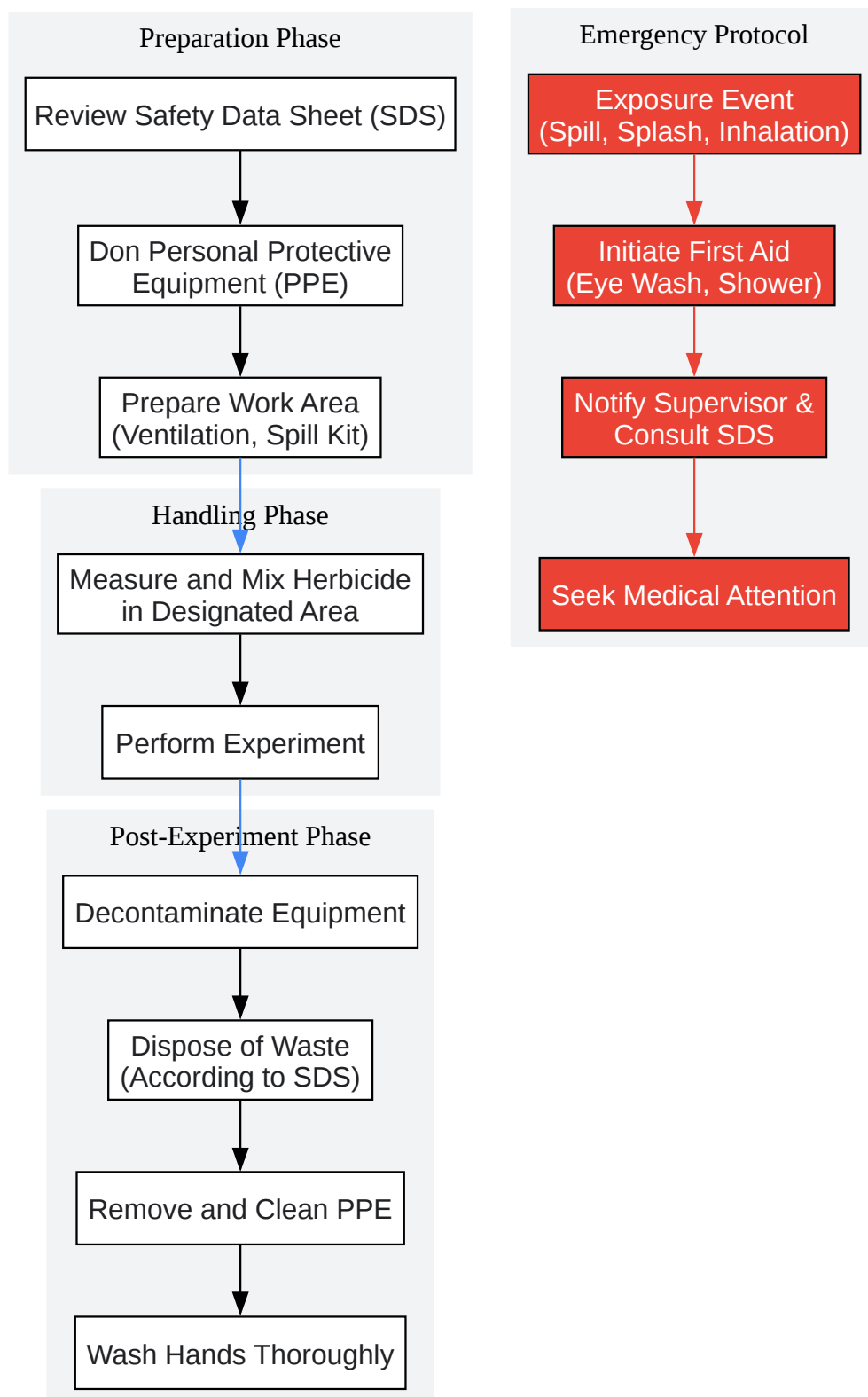
There is no specific antidote for butachlor poisoning; treatment should be symptomatic.[1]

Environmental Safety

Butachlor is toxic to aquatic life with long-lasting effects.[7] Therefore, it is crucial to prevent the product or its wash solutions from entering sewers, drains, creeks, or any other waterways.[1] Spilled material should be contained and disposed of as hazardous waste according to local regulations.[6][7]

Experimental Workflow for Safe Herbicide Handling

The following diagram illustrates a generalized workflow for the safe handling of herbicides like butachlor in a research setting, emphasizing safety and emergency preparedness.



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Caption: General workflow for safe laboratory handling of herbicides.

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